

Technical Guide: (S)-Metoprolol-d7 - Certificate of Analysis and Purity Assessment

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Compound of Interest

Compound Name: (S)-Metoprolol-d7

Cat. No.: B12431325

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical data and methodologies related to the purity and characterization of **(S)-Metoprolol-d7**, a deuterated analog of the selective β 1-adrenergic receptor blocker, metoprolol. This document is intended to serve as a valuable resource for researchers in drug metabolism, pharmacokinetics, and other areas where isotopically labeled standards are crucial.

Quantitative Analysis Summary

The purity of **(S)-Metoprolol-d7** and its related deuterated forms is a critical parameter for its use as an internal standard in quantitative bioanalysis and other research applications. The following tables summarize the available data from various suppliers. It is important to note that a complete, publicly available Certificate of Analysis with detailed specifications for a single lot of **(S)-Metoprolol-d7** was not found; therefore, the data presented is a compilation from different sources.

Table 1: Purity Data for Deuterated Metoprolol Analogs

Product Name	Supplier	Product Code	Purity Specification	Analytical Method
(S)-Metoprolol-d7	Clearsynth	CS-T-81334	94.00% [1]	HPLC
Metoprolol-d7	Clearsynth	CS-T-58834	100.00% [2]	HPLC
Metoprolol-D7 Hydrochloride	LGC Standards	-	>95% [3]	HPLC

Table 2: General Specifications for **(S)-Metoprolol-d7**

Parameter	Specification	Reference
CAS Number	1292906-91-2	[1] [4] [5]
Molecular Formula	C ₁₅ H ₁₈ D ₇ NO ₃	[1]
Molecular Weight	274.41 g/mol	[1]
Appearance	White to off-white solid	General observation
Storage	2-8°C	[1]

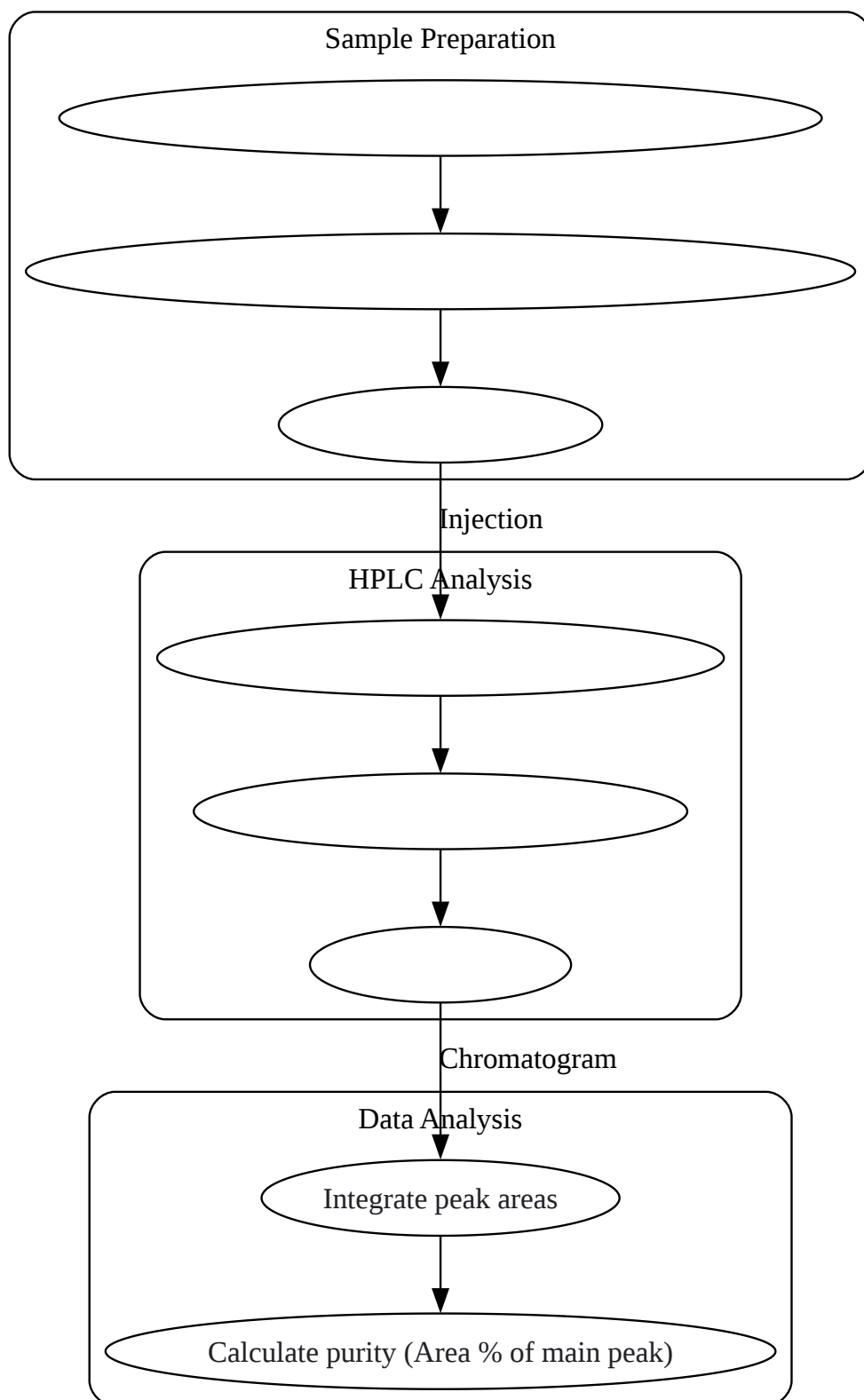
Experimental Protocols

Detailed experimental protocols are essential for understanding the context of the purity data. As specific Certificates of Analysis were not publicly available, the following sections describe representative methodologies for the key analytical techniques used in the characterization of **(S)-Metoprolol-d7**.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

High-Performance Liquid Chromatography is a primary method for assessing the chemical purity of pharmaceutical standards. A typical HPLC method for **(S)-Metoprolol-d7** would involve the following:

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A C18 reversed-phase column is commonly used.
- Mobile Phase: A gradient or isocratic mixture of an aqueous buffer (e.g., ammonium acetate or phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol).
- Detection: UV detection at a wavelength where metoprolol exhibits strong absorbance, typically around 223 nm or 274 nm.
- Quantification: The purity is determined by calculating the area percentage of the main peak relative to the total peak area of all detected components.



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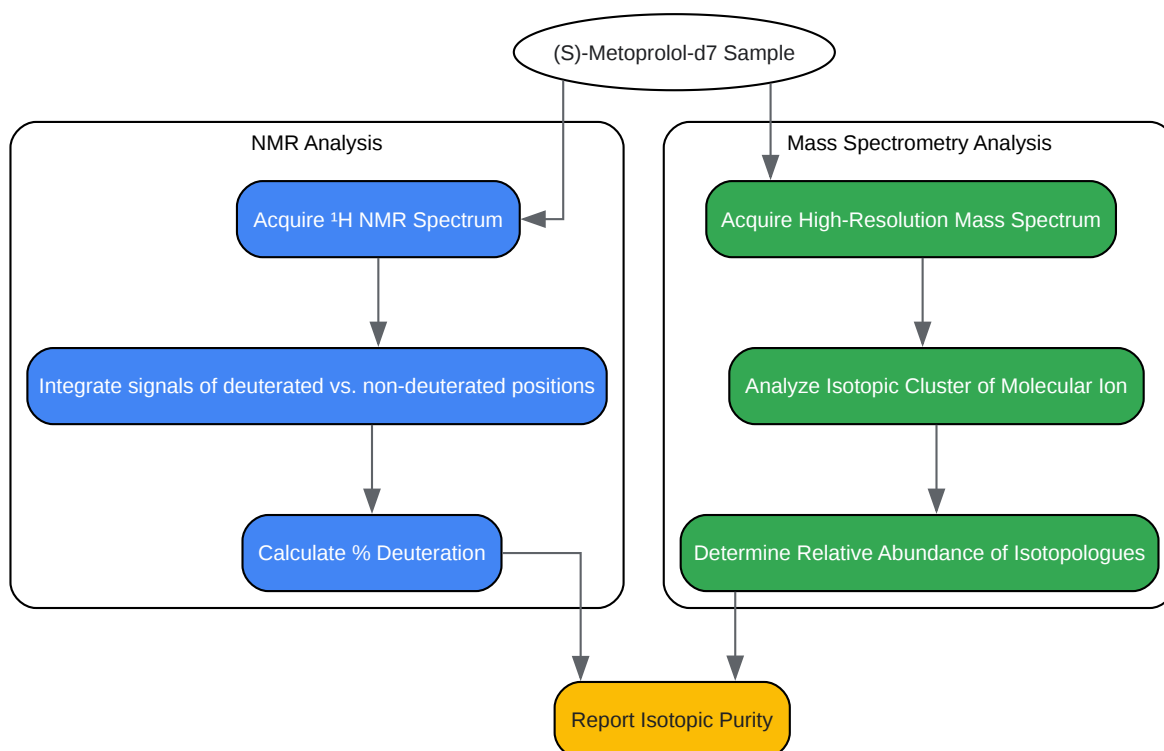
Caption: A logical diagram illustrating the process of identity confirmation for **(S)-Metoprolol-d7** using mass spectrometry.

Isotopic Purity Assessment by Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS)

Determining the isotopic purity (the percentage of deuterium at the labeled positions) is crucial. This is often a multi-step process involving both NMR and MS.

- **^1H NMR Spectroscopy:** Proton NMR can be used to determine the degree of deuteration by comparing the integrals of the signals from the deuterated positions with those of non-deuterated positions or a known internal standard. The absence or significant reduction of signals at the expected proton chemical shifts for the d7-isopropyl group would indicate high isotopic enrichment.
- **Mass Spectrometry:** High-resolution mass spectrometry (HRMS) can resolve the isotopic distribution of the molecular ion, allowing for the quantification of the relative abundance of molecules with different numbers of deuterium atoms (e.g., d0 to d7).

Workflow for Isotopic Purity Assessment



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Caption: A workflow outlining the combined use of NMR and Mass Spectrometry for determining the isotopic purity of **(S)-Metoprolol-d7**.

Conclusion

This technical guide provides a summary of the available purity and analytical data for **(S)-Metoprolol-d7**. While a complete Certificate of Analysis from a single source was not publicly available, the compiled information and representative experimental protocols offer a solid foundation for researchers and drug development professionals. For lot-specific and detailed quantitative data, it is recommended to directly contact the suppliers. The provided workflows and methodologies serve as a guide for the analytical assessment of this and similar deuterated standards.

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References

- 1. clearsynth.com [clearsynth.com]
- 2. clearsynth.com [clearsynth.com]
- 3. Metoprolol-D7 Hydrochloride | LGC Standards [lgcstandards.com]
- 4. Metoprolol-D7 Hydrochloride | LGC Standards [lgcstandards.com]
- 5. (S)-Metoprolol-d7 | CAS 1292906-91-2 | LGC Standards [lgcstandards.com]
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